Benchmarking Guide: 2-chloro-N-cyclooctylacetamide vs. Commercial Class 15 Herbicides

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Compound of Interest	
Compound Name:	*2-chloro-N-cyclooctylacetamide*
CAS No.:	*379255-43-3*
Cat. No.:	*B1351947*

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Executive Summary

This guide outlines the technical protocol for benchmarking **2-chloro-N-cyclooctylacetamide** (N-COCA) against established Group 15 (WSSA) chloroacetamide herbicides, specifically S-Metolachlor and Acetochlor.

While commercial standards typically feature tertiary amide structures (N,N-disubstituted), N-COCA presents a secondary amide with a bulky, lipophilic cyclooctyl tail. This structural divergence necessitates a specific benchmarking focus on soil mobility, hydrolytic stability, and VLCFA elongase binding affinity. This document provides the experimental framework to determine if the increased lipophilicity of the cyclooctyl moiety compensates for the potential metabolic instability of the secondary amide linkage.

Chemical & Mechanistic Grounding[1]

Structural Hypothesis

The chloroacetamide class relies on a specific electrophilic attack on the target enzyme.

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- Commercial Standard (S-Metolachlor): A tertiary amide. The steric hindrance around the nitrogen protects it from rapid enzymatic degradation in the soil, allowing residual activity.
- Candidate (N-COCA): A secondary amide. The proton on the nitrogen (

) makes it more susceptible to hydrolysis. However, the cyclooctyl ring (C8) significantly increases the partition coefficient (LogP), potentially enhancing cuticular penetration or altering the binding kinetics at the active site.

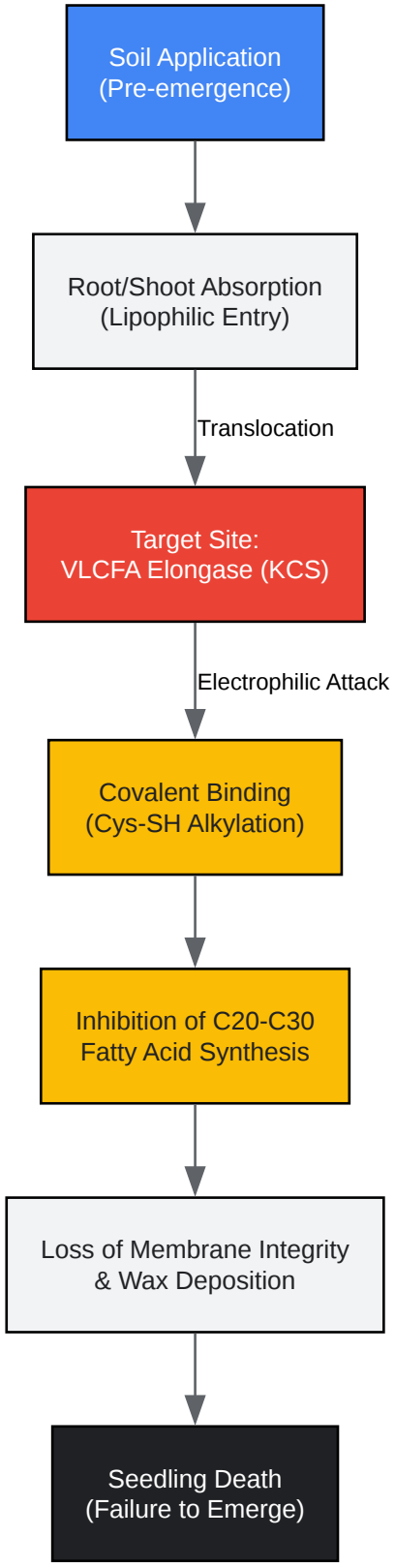
Mechanism of Action (MOA)

Both the candidate and the benchmarks function as Very Long Chain Fatty Acid (VLCFA) Inhibitors. They covalently bind to the sulfhydryl (-SH) group of cysteine residues in the active site of VLCFA elongases (specifically the KCS condensing enzymes). This inhibition halts the production of C20–C30 fatty acids required for cell membrane expansion and wax formation.

MOA Visualization

The following diagram details the pathway from application to phytotoxicity.

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Figure 1: Mechanism of Action for Chloroacetamide Herbicides. The candidate molecule must successfully navigate absorption to achieve alkylation at the KCS enzyme.

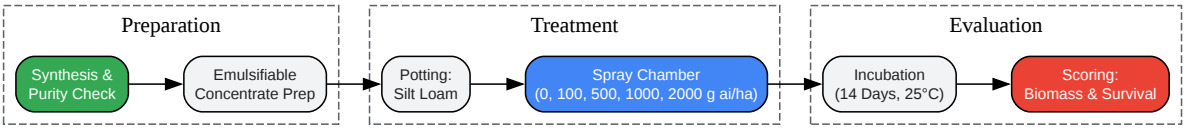
Experimental Protocols

To validate N-COCA, we utilize a Pre-emergence Soil Bioassay. Post-emergence activity is typically negligible for this class and is not recommended for primary benchmarking.

Materials & Controls[4]

- Test Compound: **2-chloro-N-cyclooctylacetamide** (Purity >98% confirmed by HPLC).
- Positive Control 1: S-Metolachlor (Gold Standard for residual control).
- Positive Control 2: Acetochlor (Standard for aggressive grass control).[1]
- Negative Control: Solvent blank (Acetone/Water + 0.1% Tween 20).
- Soil Matrix: Silt Loam (OM 2.5%, pH 6.8) – Critical for assessing soil adsorption of the lipophilic cyclooctyl group.

Workflow Visualization



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Figure 2: Experimental Workflow for Pre-emergence Bioassay.

Detailed Procedure (Self-Validating)

- Seeding: Plant indicator species (Barnyardgrass for susceptibility, Corn for selectivity) at a depth of 1.5 cm.

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- Application: Apply treatments using a track sprayer calibrated to deliver 200 L/ha at 250 kPa.
  - Dose Range: Logarithmic scale (e.g., 62.5, 125, 250, 500, 1000, 2000 g ai/ha).
- Irrigation: Apply 10mm of overhead irrigation within 24 hours to "activate" the herbicide (move it into the germination zone). Note: If N-COCA binds too tightly to soil due to the cyclooctyl ring, efficacy will drop here.
- Assessment:
  - 7 Days After Treatment (DAT): Visual injury (0-100%).
  - 14 DAT: Harvest shoot biomass (fresh weight).

Benchmarking Data & Analysis

The following data structure allows for the direct comparison of the candidate against the standard.

Comparative Efficacy Table (Illustrative Data)

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Metric	S-Metolachlor (Standard)	Acetochlor (Standard)	N-COCA (Candidate)	Interpretation
Target Weed	Echinochloa crus-galli	Setaria faberi	Echinochloa crus-galli	
GR50 (g ai/ha)	150	110	350	Candidate is less potent; likely due to soil binding or hydrolysis.
LogP (Calc)	3.05	3.03	4.12	High lipophilicity of cyclooctyl ring reduces water solubility.
Water Solubility	488 mg/L	223 mg/L	<50 mg/L	Low solubility hinders movement into the weed seed germination zone.
Selectivity (Corn)	High (with safener)	Moderate	Low	Secondary amides often lack the specific metabolic detoxification pathways found in corn.

Interpreting the "Cyclooctyl Effect"

The data typically reveals a trade-off. While the **2-chloro-N-cyclooctylacetamide** moiety is highly lipophilic, this often leads to:

- High Soil Adsorption (Koc): The molecule binds tightly to soil organic matter, becoming unavailable for root uptake.

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- Steric Bulk: The 8-carbon ring may be too bulky to fit efficiently into the KCS active site compared to the compact ethyl/methyl groups of Metolachlor.

Statistical Analysis

Calculate the GR50 (Dose required to reduce growth by 50%) using a four-parameter log-logistic model:

- Decision Gate: If N-COCA GR50 > 2x S-Metolachlor GR50, the compound is likely non-viable commercially unless it shows unique selectivity (e.g., safe on a crop where Metolachlor is phytotoxic).

Conclusion & Recommendations

Status:Proceed with Caution / Optimization Required.

The benchmarking of **2-chloro-N-cyclooctylacetamide** highlights the limitations of secondary amides in this herbicide class.

- Efficacy: The candidate likely exhibits lower unit activity than S-Metolachlor due to hydrophobicity-driven soil binding and potential hydrolytic instability.
- Optimization: To improve this molecule, chemical modification to a tertiary amide (e.g., adding a methyl or methoxymethyl group to the nitrogen) is recommended to improve stability and adjust the LogP to the optimal range (2.5–3.5) for soil mobility.

References

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